

Personal protective equipment for handling 4-TM.P

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Compound of Interest

Compound Name: 4-TM.P

Cat. No.: B15582580

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Essential Safety and Handling Guide for 4-TM.P

Disclaimer: The chemical identifier "**4-TM.P**" is not a standard recognized nomenclature. Based on common chemical naming conventions, this document provides safety information for 2,6-Di-tert-butyl-4-methylphenol, a plausible interpretation of the abbreviation. It is imperative that users confirm the precise identity of the chemical they are handling before following these procedures. This information should not be used for any other substance.

This guide provides crucial safety and logistical information for laboratory professionals, including researchers, scientists, and drug development experts, who handle 2,6-Di-tert-butyl-4-methylphenol. Adherence to these protocols is vital for ensuring personal safety and proper environmental compliance.

Hazard Identification and Classification

2,6-Di-tert-butyl-4-methylphenol is a white crystalline solid with a slight phenolic odor.^{[1][2]} It is classified as a hazardous substance with the following primary concerns:

Hazard Class	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[3] [4]
Skin Irritation	Category 2	H315: Causes skin irritation[3]
Eye Irritation	Category 2A	H319: Causes serious eye irritation[3]
Aquatic Hazard, Long-Term	Category 1	H410: Very toxic to aquatic life with long lasting effects[2]

This table summarizes the primary hazard classifications for 2,6-Di-tert-butyl-4-methylphenol.

Physical and Chemical Properties

A summary of the key physical and chemical properties of 2,6-Di-tert-butyl-4-methylphenol is provided below for quick reference.[5][6][7]

Property	Value
Molecular Formula	C ₁₅ H ₂₄ O
Molecular Weight	220.35 g/mol
Appearance	White crystalline powder or solid[1][3]
Melting Point	69-73 °C[7][8]
Boiling Point	265 °C[3][8]
Flash Point	127 °C[4]
Solubility	Insoluble in water; soluble in organic solvents like acetone, ethanol, and toluene[8]
Vapor Pressure	<0.01 mmHg at 20 °C[7]

This table outlines the key physical and chemical properties of 2,6-Di-tert-butyl-4-methylphenol.

Operational and Disposal Plans

Personal Protective Equipment (PPE)

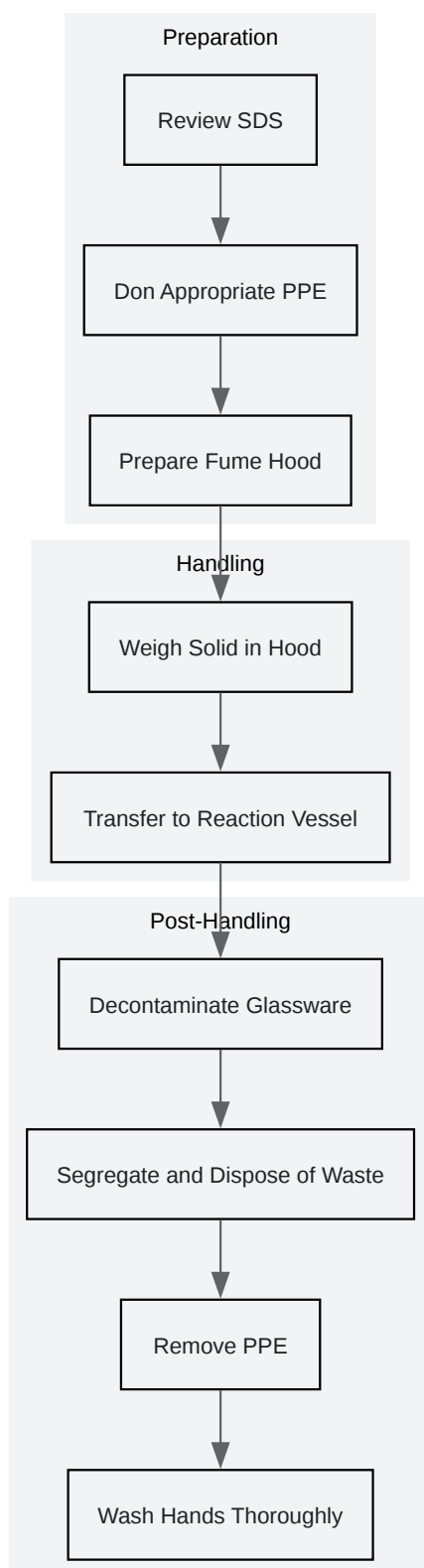
Strict adherence to PPE protocols is mandatory to prevent exposure. The following table details the required PPE for handling 2,6-Di-tert-butyl-4-methylphenol.[\[1\]](#)[\[3\]](#)

Body Part	PPE Required	Specifications and Remarks
Eyes/Face	Safety goggles or a face shield	Must be worn at all times to protect against dust particles and splashes. [1]
Skin/Hands	Chemical-resistant gloves (e.g., neoprene or butyl rubber)	Nitrile gloves may be suitable for incidental contact, but neoprene or butyl gloves are recommended for direct handling or splash potential. [9]
Body	Laboratory coat	A fully buttoned lab coat is required. For tasks with a higher risk of splashes, a chemically resistant apron should be worn over the lab coat. [9]
Respiratory	NIOSH-approved respirator	Required if there is a risk of generating dust or if working in a poorly ventilated area. [1]

This table specifies the necessary personal protective equipment for handling 2,6-Di-tert-butyl-4-methylphenol.

Safe Handling Workflow

The following diagram illustrates the standard workflow for safely handling 2,6-Di-tert-butyl-4-methylphenol in a laboratory setting.



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Caption: Workflow for the safe handling of 2,6-Di-tert-butyl-4-methylphenol.

Step-by-Step Handling Protocol

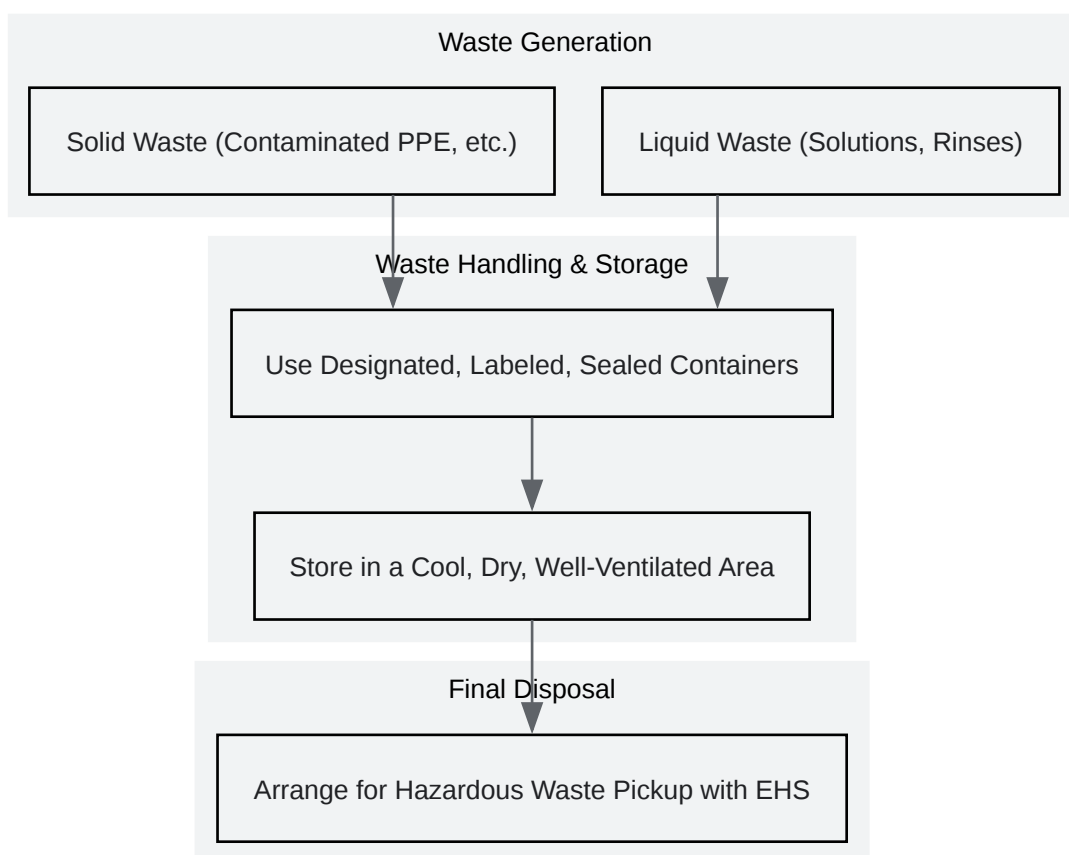
- Review Safety Data Sheet (SDS): Before beginning any work, thoroughly review the SDS for 2,6-Di-tert-butyl-4-methylphenol.[\[10\]](#)
- Don Appropriate PPE: Wear all required personal protective equipment as specified in the PPE table above.[\[3\]](#)
- Prepare Workspace: Ensure work is conducted in a well-ventilated area, preferably within a chemical fume hood.[\[9\]](#)
- Weighing and Transfer:
 - Weigh the solid material carefully within the fume hood to minimize dust generation.[\[1\]](#)
 - Use appropriate tools to transfer the solid to the reaction vessel.
- Post-Handling:
 - Decontaminate all glassware and equipment that came into contact with the chemical.[\[11\]](#)
 - Properly segregate and dispose of all chemical waste.
 - Remove PPE in the correct order to avoid cross-contamination.
 - Wash hands thoroughly with soap and water after handling is complete.[\[3\]](#)

Disposal Plan

Proper disposal of 2,6-Di-tert-butyl-4-methylphenol and its contaminated materials is crucial to prevent environmental harm and ensure regulatory compliance.

Waste Disposal Workflow

The following diagram outlines the process for the safe disposal of waste generated from handling 2,6-Di-tert-butyl-4-methylphenol.



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Caption: Workflow for the disposal of 2,6-Di-tert-butyl-4-methylphenol waste.

Step-by-Step Disposal Protocol

- Waste Segregation:
 - Solid Waste: Collect all contaminated solid waste, such as gloves, pipette tips, and absorbent materials, in a designated, sealed container.^[4]
 - Liquid Waste: Collect all liquid waste containing 2,6-Di-tert-butyl-4-methylphenol in a separate, clearly labeled, and sealed container.
 - Do not mix this waste with other waste streams, especially incompatible materials like strong oxidizing agents, acids, or bases.^{[3][4]}
- Container Management:

- Ensure all waste containers are properly labeled with the chemical name and associated hazards.
- Keep containers tightly closed when not in use.
- Storage:
 - Store waste containers in a cool, dry, and well-ventilated area away from heat sources and direct sunlight.[\[3\]](#)[\[10\]](#)
- Disposal:
 - Dispose of the waste through your institution's Environmental Health and Safety (EHS) office.[\[10\]](#)
 - Do not pour any waste containing this chemical down the drain.[\[12\]](#)

By adhering to these detailed safety and handling protocols, laboratory professionals can minimize risks and ensure a safe working environment when handling 2,6-Di-tert-butyl-4-methylphenol.

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